

# A Technical Guide to the Commercial Sourcing and Application of Dimethyl Pimelate-d4

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## Compound of Interest

Compound Name: Dimethyl pimelate-d4

Cat. No.: B12396951

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the commercial availability of **Dimethyl pimelate-d4**, a crucial deuterated internal standard for mass spectrometry-based quantitative analysis. It is intended to assist researchers, scientists, and professionals in drug development in sourcing this compound and implementing its use in their analytical workflows. This document outlines key product specifications from various suppliers, details a representative experimental protocol for its application, and visualizes the underlying analytical principles.

## Commercial Supplier Analysis

**Dimethyl pimelate-d4** (CAS No. 120811-82-7) is available from several reputable chemical suppliers specializing in stable isotope-labeled compounds. The following table summarizes the product specifications from a selection of prominent vendors to facilitate a comparative assessment for procurement.

Supplier	Catalog Number	Purity	Isotopic Purity/Enrichment	Available Quantities	Notes
MedChemExpress	HY-W001472S	Not explicitly stated, Certificate of Analysis available	Not explicitly stated	1 mg, inquire for bulk	States the compound can be used as an internal standard for NMR, GC-MS, or LC-MS. <a href="#">[1]</a> <a href="#">[2]</a>
Invivochem	V63433	≥98%	Not explicitly stated	500mg, 1g, inquire for bulk	Provides some physical properties and storage conditions. <a href="#">[3]</a>
C/D/N Isotopes	D-6811	Not explicitly stated	98 atom % D	0.25 g, 0.5 g	Provides the chemical formula with deuterium placement. <a href="#">[4]</a>

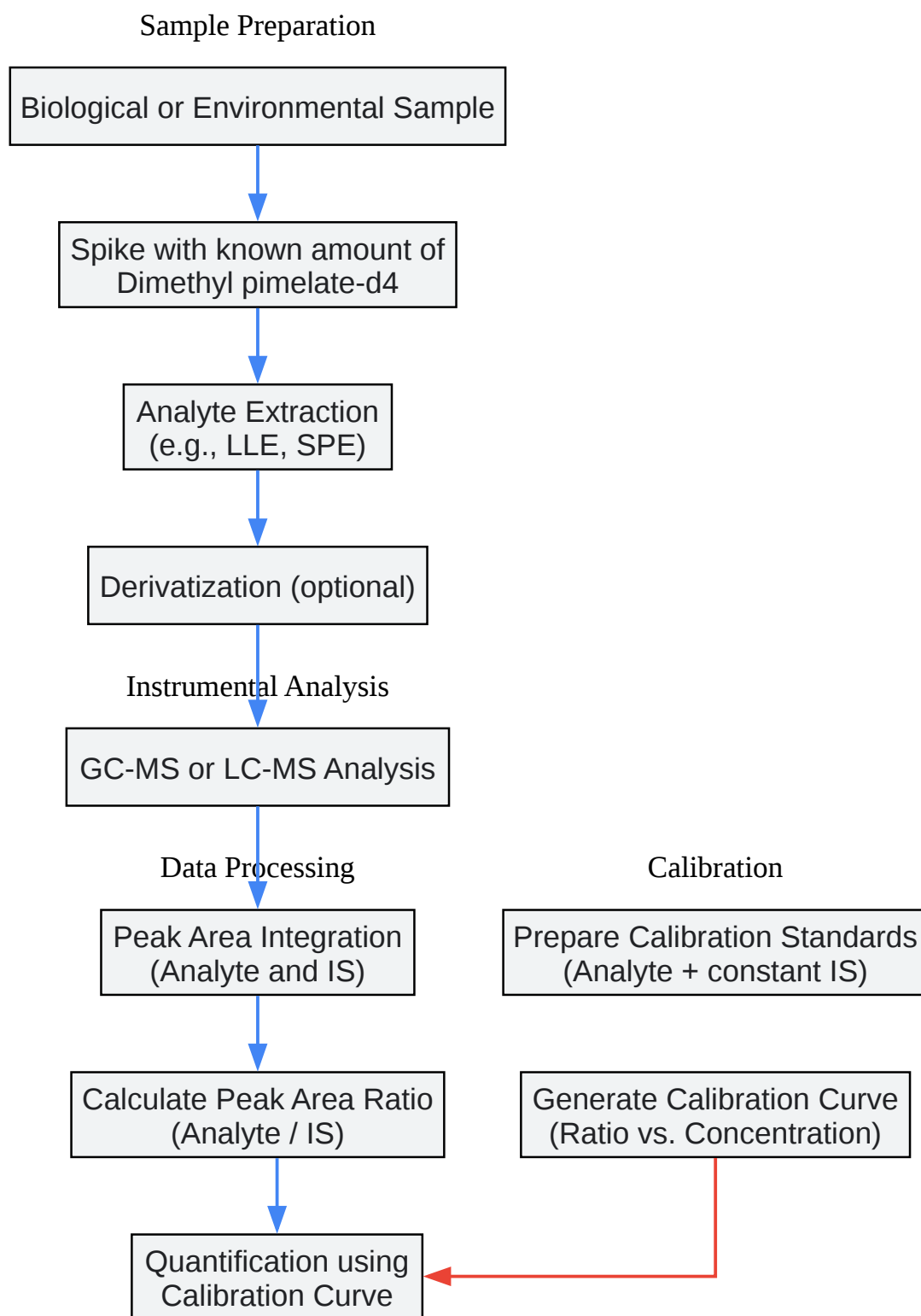
Note: Pricing information is generally available upon request from the suppliers. Purity and isotopic enrichment are typically detailed in the Certificate of Analysis provided with the product.

## Application as an Internal Standard in Mass Spectrometry

**Dimethyl pimelate-d4** serves as an excellent internal standard for the quantification of its non-labeled counterpart, dimethyl pimelate, and structurally related analytes in complex matrices. The core principle of its use lies in isotope dilution mass spectrometry, where a known quantity of the deuterated standard is added to a sample at the beginning of the analytical workflow.

The near-identical physicochemical properties of the deuterated and non-deuterated forms ensure they behave similarly during sample preparation, chromatography, and ionization. Any analyte loss during these steps is mirrored by a proportional loss of the internal standard, enabling accurate and precise quantification by comparing the mass spectrometric signal ratios of the analyte to the internal standard.

Below is a logical workflow for the utilization of **Dimethyl pimelate-d4** as an internal standard in a typical quantitative analysis.



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Workflow for Quantitative Analysis using a Deuterated Internal Standard.

# Experimental Protocol: Quantification of an Analyte using Dimethyl pimelate-d4 by GC-MS

The following is a representative, detailed protocol for the quantification of a target analyte in a biological matrix using **Dimethyl pimelate-d4** as an internal standard. This protocol should be optimized based on the specific analyte and matrix.

## 1. Materials and Reagents

- **Dimethyl pimelate-d4** (from a commercial supplier)
- Target analyte (analytical standard)
- Biological matrix (e.g., plasma, urine)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Ethyl acetate (HPLC grade)
- Deionized water
- Anhydrous sodium sulfate
- Derivatization agent (if necessary, e.g., BSTFA with 1% TMCS)
- Microcentrifuge tubes (1.5 mL)
- Autosampler vials with inserts (2 mL)
- Nitrogen evaporator
- Vortex mixer
- Centrifuge

## 2. Preparation of Standard and Stock Solutions

- Internal Standard (IS) Stock Solution (1 mg/mL): Accurately weigh approximately 10 mg of **Dimethyl pimelate-d4** and dissolve it in 10 mL of methanol in a volumetric flask.
- Analyte Stock Solution (1 mg/mL): Accurately weigh approximately 10 mg of the target analyte and dissolve it in 10 mL of methanol in a volumetric flask.
- Working Internal Standard Solution (10 µg/mL): Dilute the IS stock solution 1:100 with methanol.
- Calibration Standards: Prepare a series of calibration standards by spiking the appropriate biological matrix with known concentrations of the analyte stock solution. A typical concentration range might be 10, 50, 100, 500, and 1000 ng/mL.

### 3. Sample Preparation

- To 100 µL of each calibration standard, quality control sample, and unknown sample in a microcentrifuge tube, add 10 µL of the working internal standard solution (10 µg/mL).
- Vortex briefly to mix.
- Add 500 µL of ethyl acetate for liquid-liquid extraction.
- Vortex vigorously for 2 minutes.
- Centrifuge at 10,000 x g for 5 minutes to separate the layers.
- Carefully transfer the upper organic layer to a clean microcentrifuge tube.
- Add a small amount of anhydrous sodium sulfate to dry the extract.
- Transfer the dried extract to a clean autosampler vial insert.
- Evaporate the solvent to dryness under a gentle stream of nitrogen at room temperature.
- If derivatization is required for GC-MS analysis, add 50 µL of the derivatizing agent (e.g., BSTFA with 1% TMCS) and 50 µL of acetonitrile. Cap the vial and heat at 60°C for 30 minutes.

- Cool the vial to room temperature before placing it in the autosampler.

#### 4. GC-MS Analysis

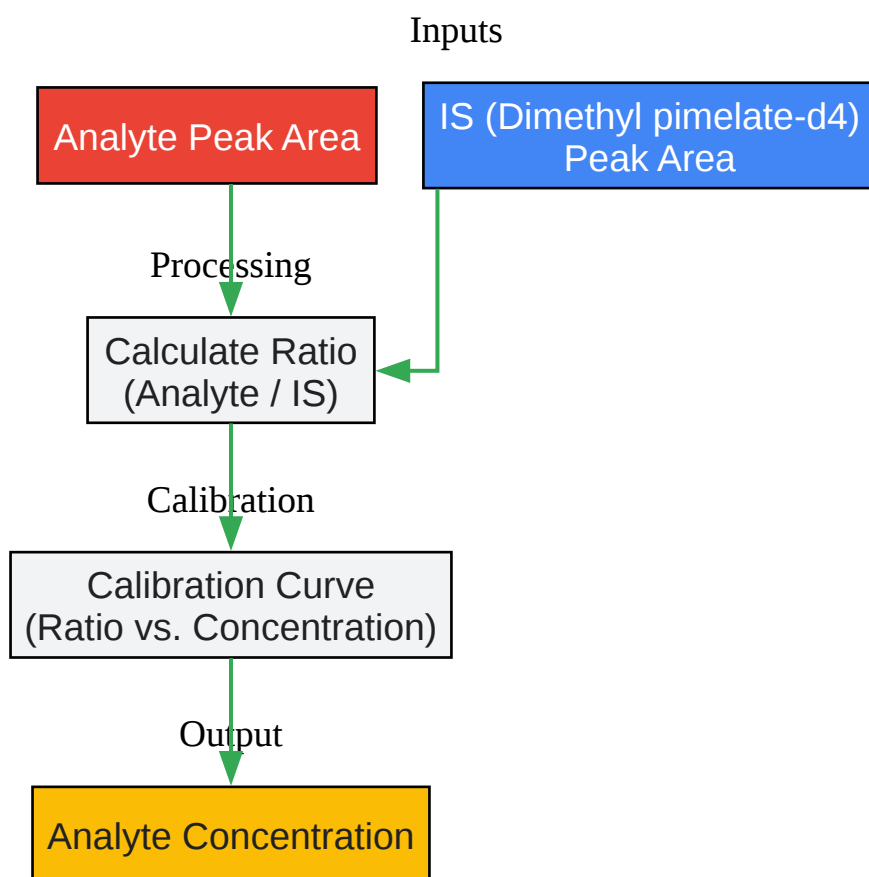
- Gas Chromatograph: Agilent 7890B GC or equivalent.
- Mass Spectrometer: Agilent 5977A MSD or equivalent.
- Column: HP-5ms (30 m x 0.25 mm i.d., 0.25  $\mu$ m film thickness) or equivalent.
- Injection Volume: 1  $\mu$ L.
- Inlet Temperature: 250°C.
- Injection Mode: Splitless.
- Oven Temperature Program: Initial temperature of 80°C, hold for 1 minute, then ramp to 280°C at 15°C/min, and hold for 5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- MSD Transfer Line Temperature: 280°C.
- Ion Source Temperature: 230°C.
- Quadrupole Temperature: 150°C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Selected Ion Monitoring (SIM). Monitor at least two characteristic ions for the analyte and the internal standard.

#### 5. Data Analysis and Quantification

- Integrate the peak areas of the selected ions for both the analyte and **Dimethyl pimelate-d4**.
- Calculate the ratio of the analyte peak area to the internal standard peak area for each calibration standard and sample.

- Construct a calibration curve by plotting the peak area ratio against the concentration of the analyte for the calibration standards.
- Determine the concentration of the analyte in the unknown samples by interpolating their peak area ratios on the calibration curve.

The following diagram illustrates the logical relationship in the quantification process.



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Quantitative Analysis Logic Flow.

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